

# Proper Disposal of Levalbuterol Tartrate: A Guide for Laboratory Professionals

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Levalbuterol Tartrate*

Cat. No.: *B1245021*

[Get Quote](#)

The safe and compliant disposal of **Levalbuterol Tartrate** is paramount for ensuring environmental protection and workplace safety. As a potent  $\beta$ 2-adrenergic agonist, improper disposal can pose risks to aquatic ecosystems and public health. This guide provides detailed, step-by-step procedures for researchers, scientists, and drug development professionals to manage **Levalbuterol Tartrate** waste in accordance with current regulations.

The primary regulations governing pharmaceutical waste in the United States are the Environmental Protection Agency's (EPA) Resource Conservation and Recovery Act (RCRA) and state-level mandates.<sup>[1][2]</sup> A critical first step is to determine if the pharmaceutical waste is hazardous. **Levalbuterol Tartrate** waste, particularly in its aerosolized form, is often classified as hazardous due to its ignitability characteristic.<sup>[2][3]</sup>

A nationwide ban on disposing of hazardous pharmaceutical waste via flushing or sewerage is in effect.<sup>[3]</sup> All pharmaceutical waste must be managed through appropriate channels to prevent environmental release.<sup>[4]</sup>

## Disposal Procedures and Protocols

The correct disposal method for **Levalbuterol Tartrate** depends on its formulation. The two primary forms encountered in a laboratory setting are inhalation aerosol canisters and inhalation solutions (vials).

### Step 1: Waste Identification and Segregation

Properly identify the form of **Levalbuterol Tartrate** waste. Segregate it at the point of generation to prevent mixing with non-regulated or other waste streams.

- **Levalbuterol Tartrate** Inhalation Aerosol (Metered-Dose Inhalers): These are pressurized metal canisters. Due to the presence of flammable propellants (like ethanol), these are typically classified as RCRA hazardous waste under the ignitability characteristic (D001).<sup>[3]</sup><sup>[5]</sup> All aerosol inhalers should be managed as hazardous pharmaceutical waste.<sup>[3]</sup>
- **Levalbuterol Tartrate** Inhalation Solution (Nebulizer Vials): Unused or partially used plastic vials of the solution are generally considered non-hazardous pharmaceutical waste, provided they do not exhibit other hazardous characteristics.<sup>[3]</sup> However, they are still subject to state regulations and must not be disposed of in regular trash or down the drain.<sup>[3]</sup><sup>[4]</sup>

## Step 2: Containerization

Use separate, clearly labeled containers for each waste stream.

- For Aerosol Canisters (Hazardous Waste):
  - Place empty, used, and expired inhalers into a designated container labeled "Hazardous Waste Pharmaceuticals."<sup>[6]</sup>
  - The container must be leak-proof, kept closed, and managed according to your facility's hazardous waste protocols.<sup>[1]</sup><sup>[6]</sup>
  - Crucially, do not puncture, burn, or incinerate the canisters, as they are pressurized and can explode.<sup>[5]</sup><sup>[7]</sup> Canisters should be discarded even if not completely empty once the recommended number of actuations has been used.<sup>[8]</sup>
- For Inhalation Solution Vials (Non-Hazardous Pharmaceutical Waste):
  - Collect unused or partially used vials in a dedicated, non-hazardous pharmaceutical waste container. These are often blue or white containers provided by waste management services.
  - This waste stream, while not federally hazardous, requires disposal via a licensed pharmaceutical waste vendor, typically through incineration, to prevent environmental

contamination.

## Step 3: Storage and Handling

Store waste containers in a secure, designated area away from incompatible materials.<sup>[5]</sup>

Adhere to the storage time limits defined by your facility's generator status. Facilities operating under the EPA's Subpart P rule may store hazardous pharmaceuticals for up to one year.<sup>[3]</sup>

## Step 4: Final Disposal

Arrange for the collection, transport, and final disposal of pharmaceutical waste through a licensed and certified waste management contractor.<sup>[1]</sup> This ensures cradle-to-grave tracking and compliance with all Department of Transportation (DOT) and EPA regulations.<sup>[1][6]</sup>

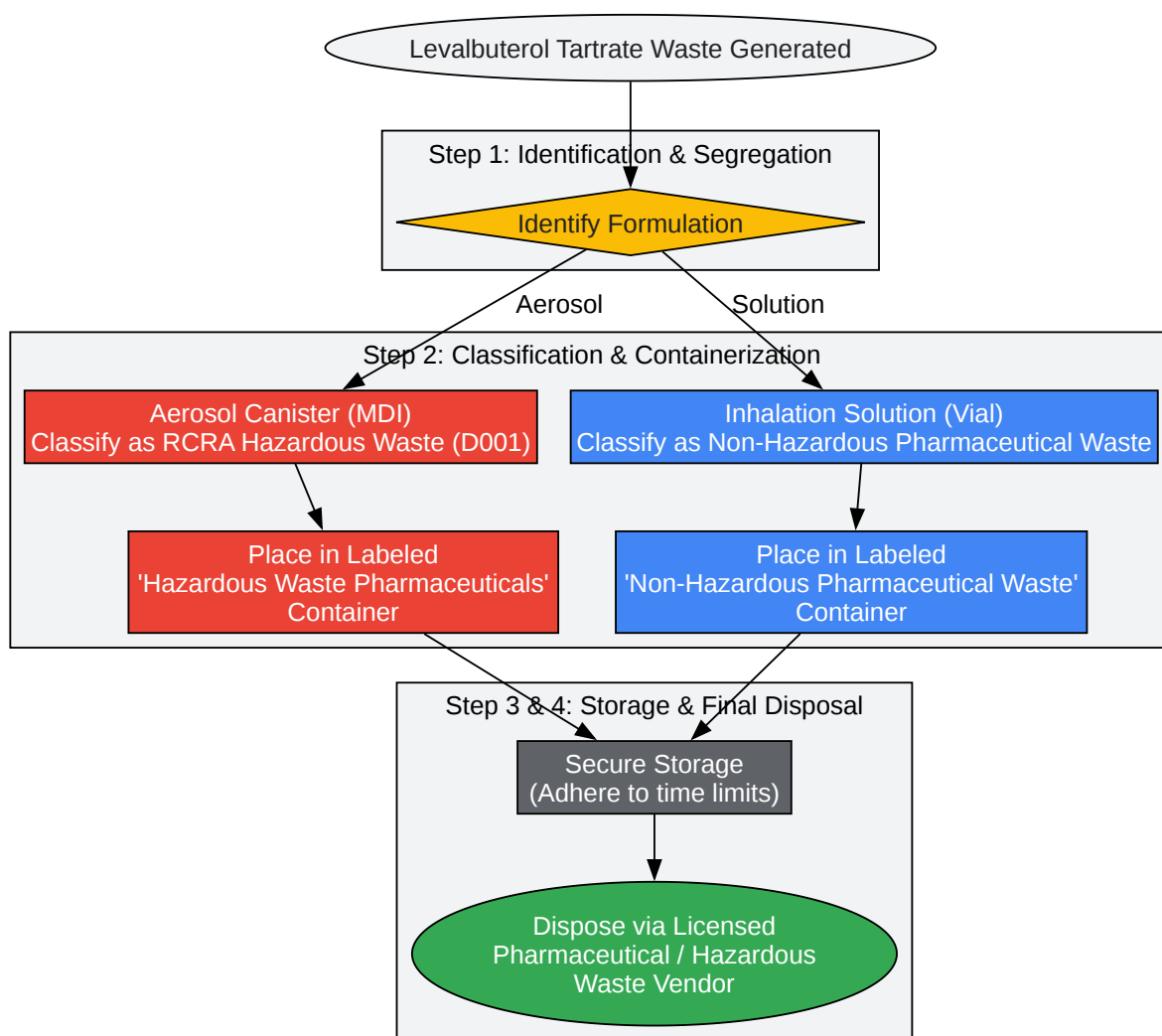
## Data Summary: Levalbuterol Tartrate Formulations

The following table summarizes the key characteristics and disposal requirements for the common formulations of **Levalbuterol Tartrate**.

Feature	Levalbuterol Tartrate Inhalation Aerosol (MDI)	Levalbuterol Tartrate Inhalation Solution (Vials)
Common Form	Pressurized aluminum canister with a plastic actuator.[8]	Single-use plastic vials.
RCRA Status	Hazardous Waste (Typically D001 - Ignitable).	Non-Hazardous Pharmaceutical Waste (unless other characteristics apply).[3]
Primary Hazard	Ignitable propellant, pressurized container.[5]	Active Pharmaceutical Ingredient (API) in an aqueous solution.
Disposal Container	Labeled "Hazardous Waste Pharmaceuticals" container.	Labeled "Non-Hazardous Pharmaceutical Waste" container.
Key Disposal Rule	DO NOT incinerate, puncture, or place in regular trash.[5][7]	DO NOT flush or pour down the drain.[4]
Final Disposition	Management by a licensed hazardous waste vendor.	Management by a licensed pharmaceutical waste vendor.
Storage Temp.	20°C to 25°C (68°F to 77°F).[4][5]	20°C to 25°C (68°F to 77°F).[4][9]

## Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **Levalbuterol Tartrate** waste in a laboratory or research setting.



[Click to download full resolution via product page](#)

Caption: **Levalbuterol Tartrate** Disposal Workflow.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [trumedwaste.com](https://www.trumedwaste.com) [[trumedwaste.com](https://www.trumedwaste.com)]
- 2. [epa.gov](https://www.epa.gov) [[epa.gov](https://www.epa.gov)]
- 3. [approvedmedwaste.com](https://www.approvedmedwaste.com) [[approvedmedwaste.com](https://www.approvedmedwaste.com)]
- 4. [gps.mylwebhub.com](https://www.gps.mylwebhub.com) [[gps.mylwebhub.com](https://www.gps.mylwebhub.com)]
- 5. [medline.com](https://www.medline.com) [[medline.com](https://www.medline.com)]
- 6. Healthcare Environmental Resource Center (HERC) [[hercenter.org](https://www.hercenter.org)]
- 7. [alldrugs.com](https://www.alldrugs.com) [[alldrugs.com](https://www.alldrugs.com)]
- 8. [accessdata.fda.gov](https://accessdata.fda.gov) [[accessdata.fda.gov](https://accessdata.fda.gov)]
- 9. [lkstevens-wa.safeschoolssds.com](https://www.lkstevens-wa.safeschoolssds.com) [[lkstevens-wa.safeschoolssds.com](https://www.lkstevens-wa.safeschoolssds.com)]
- To cite this document: BenchChem. [Proper Disposal of Levalbuterol Tartrate: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1245021#levalbuterol-tartrate-proper-disposal-procedures>]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)